5-Hydroxy-3-Piperidinecarboxylic Acid: Zwitterionic Architecture & Pharmaceutical Utility[1]

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Compound of Interest

Compound Name:	*5-hydroxypiperidine-3-carboxylic Acid*
CAS No.:	*229152-86-7; 885951-97-3*
Cat. No.:	*B2537865*

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Executive Summary

5-Hydroxy-3-piperidinecarboxylic acid (5-hydroxynipecotic acid) represents a critical scaffold in medicinal chemistry, serving as a non-proteinogenic amino acid with significant utility in peptidomimetics and neuropharmacology.[1] Distinguished by its dual chiral centers and capacity for intramolecular hydrogen bonding, this compound exhibits complex zwitterionic behavior that governs its solubility, receptor binding affinity, and synthetic manipulation. This guide provides a rigorous analysis of its physicochemical properties, conformational dynamics, and isolation protocols, designed to support high-level research and development workflows.

Physicochemical Architecture

Structural Definition & Stereochemistry

The compound consists of a saturated piperidine ring substituted with a carboxylic acid at the C3 position and a hydroxyl group at the C5 position.

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- Formula: $C_6H_{11}NO_3$[1]
- Molecular Weight: 145.16 g/mol [1]
- Chirality: Two stereocenters (C3, C5) yield four potential stereoisomers: two cis ((3R,5S), (3S,5R)) and two trans ((3R,5R), (3S,5S)) pairs.
- Key Feature: The 1,3-relationship between the carboxyl and hydroxyl groups, combined with the secondary amine, creates a dense network of potential hydrogen bond donors and acceptors.

Zwitterionic Equilibrium & pKa Dynamics

In aqueous physiological environments (pH 7.4), 5-hydroxy-3-piperidinecarboxylic acid exists predominantly as a zwitterion.[1] The secondary amine is protonated (

), and the carboxylic acid is deprotonated (

).

Estimated Dissociation Constants:

- (Carboxyl): ~3.5 – 3.8 (Slightly more acidic than nipecotic acid due to the electron-withdrawing inductive effect of the C5-hydroxyl).[1]
- (Amine): ~9.2 – 9.6 (Reduced basicity compared to piperidine due to the inductive pull of the carboxyl and hydroxyl groups).
- Isoelectric Point (pI): ~6.5

The zwitterionic nature is not merely a static state but a dynamic equilibrium heavily influenced by solvent dielectric constants.

Visualization: pH-Dependent Speciation

The following diagram illustrates the protonation states across the pH spectrum.

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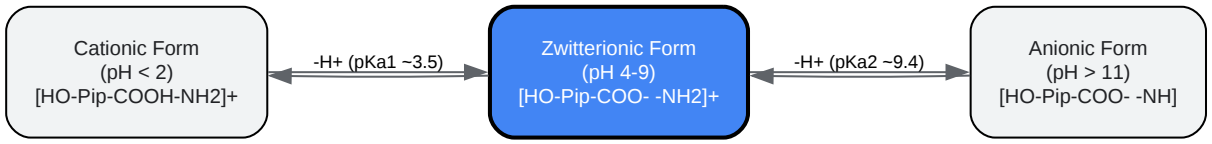

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Figure 1: Protonation equilibrium of 5-hydroxy-3-piperidinecarboxylic acid.[1][2] The zwitterionic species dominates at physiological pH.

Conformational Dynamics

The "Nipecotic Effect" & Ring Puckering

Unlike simple cyclohexanes where bulky substituents strictly prefer the equatorial position to minimize 1,3-diaxial strain, 5-hydroxy-3-piperidinecarboxylic acid exhibits a phenomenon known as the "Nipecotic Effect."[1]

In the zwitterionic state, a strong electrostatic attraction (salt bridge) and intramolecular hydrogen bond can form between the axial ammonium proton (

) and the carboxylate anion (

). This interaction can stabilize the axial conformer of the carboxylate group, which would otherwise be energetically unfavorable.

Hydroxyl Group Influence

The C5-hydroxyl group adds a secondary layer of conformational bias.[1] Depending on the cis/trans configuration:

- Cis-isomers: Potential for direct H-bonding between the C3-carboxylate and C5-hydroxyl if the ring adopts a twist-boat or specific chair conformation.
- Solvation: In water, the zwitterion is stabilized by a hydration shell. In lower dielectric solvents (e.g., during extraction or in protein active sites), the intramolecular H-bonds become the dominant structural determinant.

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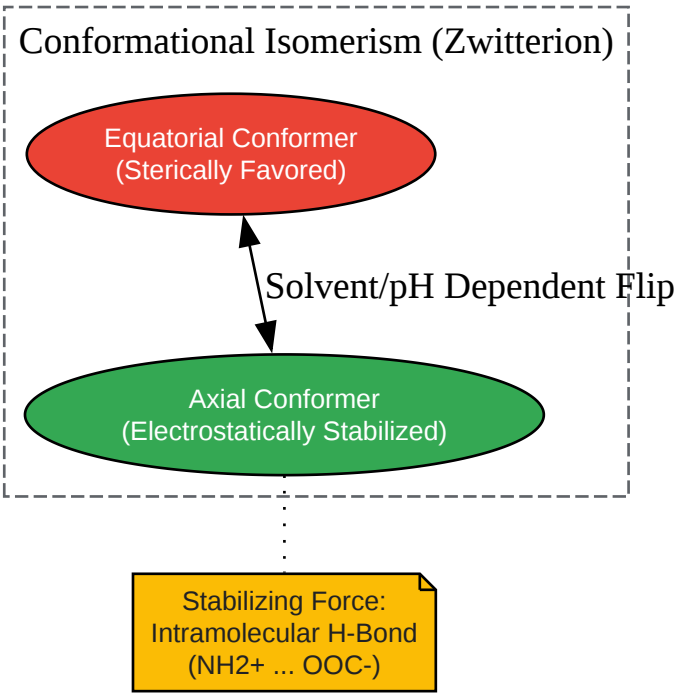

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Figure 2: The equilibrium between steric preference (equatorial) and electrostatic stabilization (axial) in the zwitterion.

Synthesis & Isolation Protocols

Synthesis via Pyridine Reduction

A robust method for generating the core scaffold involves the catalytic hydrogenation of 5-hydroxynicotinic acid derivatives.[1]

Protocol Summary:

- Starting Material: 5-hydroxy-3-pyridinecarboxylic acid (or its methyl ester).[1]
- Catalyst: Rhodium on Alumina (Rh/Al_2O_3) or Platinum Oxide (PtO_2).[1]
- Conditions: 45-50 psi H_2, Aqueous solvent (or dilute acetic acid), Room Temperature, 24-36 hours.

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- Mechanism: The aromatic pyridine ring is reduced to the saturated piperidine.[1] The stereochemical outcome (cis/trans ratio) depends heavily on the catalyst and solvent pH.

Isolation of the Zwitterion

Isolating the pure zwitterion from the reaction mixture (which often contains salts) requires precise ion-exchange chromatography.

Step-by-Step Isolation Workflow:

- Resin Selection: Use a strongly acidic cation exchange resin (e.g., Dowex 50W-X8).[1]
- Loading: Acidify the crude reaction mixture to pH ~2 (converting all species to the cation) and load onto the column.
- Washing: Wash with distilled water to remove non-basic impurities (anions, neutral organics).[1]
- Elution: Elute with 1M - 2M Ammonium Hydroxide (

). As the pH rises, the compound transitions to the zwitterion and then the anion, detaching from the resin.
- Crystallization: Concentrate the ammoniacal fractions. The zwitterion is least soluble at its isoelectric point (pH ~6.5). Adjust pH to 6.5 with dilute HCl or acetic acid and add ethanol/acetone to induce crystallization.

Pharmaceutical Applications

GABA Uptake Inhibition (GAT)

Nipecotic acid is a potent inhibitor of GABA transporters (GAT-1).[1] The 5-hydroxy derivative modifies this activity profile:

- Binding Affinity: The 5-hydroxyl group can engage in additional H-bonding within the transporter pocket, potentially altering selectivity between GAT subtypes.
- Blood-Brain Barrier (BBB): The zwitterionic form is highly polar and does not cross the BBB efficiently.[1] Drug development strategies often involve masking the acid/amine as lipophilic

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esters (prodrugs) that hydrolyze in vivo.[1]

Peptidomimetics

5-Hydroxy-3-piperidinecarboxylic acid serves as a constrained analogue of:

- Serine: (Side chain hydroxyl).[1]
- Proline: (Cyclic amine).[1]
- Hydroxyproline: (Hydroxylated ring).[1]

Incorporating this scaffold into peptide backbones restricts conformational freedom, potentially locking peptides into bioactive turns or helices and increasing resistance to proteolytic degradation.

Solubility Enhancement

In fragment-based drug design, the piperidine-3-carboxylic acid motif is often fused to hydrophobic pharmacophores.[1] The zwitterionic nature at physiological pH provides a "solubilizing handle," significantly improving the LogD profile of otherwise insoluble drug candidates.

Quantitative Data Summary

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Parameter	Value / Characteristic	Relevance
pKa (Acid)	~3.5 - 3.8	Determines ionization at gastric pH
pKa (Base)	~9.2 - 9.6	Determines ionization at intestinal pH
LogP	< -2.0 (Highly Hydrophilic)	Poor passive membrane permeability
H-Bond Donors	3 (NH, OH, COOH)	High receptor interaction potential
H-Bond Acceptors	4 (N, OH, 2xO)	High water solubility
Preferred Conformer	Equilibrium (Solvent Dependent)	Critical for docking simulations

References

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